

boiling point and density of 6-Ethyl-3-decanol

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Compound of Interest

Compound Name: 6-Ethyl-3-decanol

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An In-depth Technical Guide to the Physicochemical Properties of 6-Ethyl-3-decanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physicochemical properties of **6-Ethyl-3-decanol**, specifically its boiling point and density. This document outlines the experimentally determined values for these properties and provides detailed protocols for their measurement, ensuring accurate and reproducible results in a laboratory setting.

Quantitative Data Summary

The fundamental physical properties of **6-Ethyl-3-decanol** are summarized in the table below. These values are critical for a variety of applications, including reaction engineering, purification process design, and formulation development.

Property	Value	Units	Conditions
Boiling Point	239.2	°C	at 760 mmHg
Density	0.828	g/cm ³	Not Specified

Experimental Protocols

Accurate determination of the boiling point and density is essential for the characterization of **6-Ethyl-3-decanol**. The following sections detail standardized laboratory procedures for obtaining these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a high-boiling liquid such as **6-Ethyl-3-decanol**, the capillary method using a Thiele tube or a similar heating apparatus is a common and reliable technique.^{[1][2]}

Materials:

- Thiele tube or other suitable heating bath (e.g., oil bath on a hot plate)
- High-range thermometer (-10 to 400 °C)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (Bunsen burner or hot plate)
- Stand and clamps
- Sample of **6-Ethyl-3-decanol**

Procedure:

- A small amount of **6-Ethyl-3-decanol** is placed into the fusion tube.
- A capillary tube, which has been sealed at one end, is inverted and placed into the fusion tube containing the liquid sample.
- The fusion tube is securely attached to a thermometer. The bulb of the thermometer and the fusion tube should be at the same level.
- The entire assembly is then immersed in a Thiele tube or an oil bath.
- The apparatus is heated slowly and uniformly.^[1]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.

- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- The temperature at which this vigorous bubbling occurs is recorded as the boiling point of the liquid.[1]
- To confirm the boiling point, the heat source can be removed, and the temperature at which the liquid just begins to enter the capillary tube upon cooling is also noted. This temperature should be very close to the boiling point recorded during heating.

Determination of Density

The density of a liquid is its mass per unit volume. A precise method for determining the density of liquids is through the use of a pycnometer, also known as a specific gravity bottle.[3][4][5][6] This method is capable of high accuracy.[7]

Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary hole)[4][5][6]
- Analytical balance (accurate to at least 0.001 g)
- Constant temperature water bath
- Thermometer
- Sample of **6-Ethyl-3-decanol**
- Distilled water (for calibration)
- Acetone (for cleaning and drying)

Procedure:

- Calibration of the Pycnometer:

- The pycnometer is thoroughly cleaned, rinsed with distilled water, then with acetone, and dried completely.
- The mass of the clean, dry, and empty pycnometer (m_0) is accurately measured using an analytical balance.
- The pycnometer is then filled with distilled water of a known temperature and density. The stopper is inserted, and any excess water that emerges from the capillary is carefully wiped away.
- The mass of the pycnometer filled with water (m_1) is measured.
- The volume of the pycnometer (V) can be calculated using the density of water (ρ_{water}) at the measurement temperature: $V = (m_1 - m_0) / \rho_{\text{water}}$.
- Measurement of the Sample Density:
 - The calibrated pycnometer is emptied, cleaned, and dried as before.
 - The pycnometer is filled with **6-Ethyl-3-decanol**.
 - The stopper is inserted, and any excess liquid is carefully removed from the exterior.
 - The mass of the pycnometer filled with the sample (m_2) is measured.
 - The density of the **6-Ethyl-3-decanol** (ρ_{sample}) is then calculated using the formula:
 $\rho_{\text{sample}} = (m_2 - m_0) / V$.

Logical Workflow Diagram

The following diagram illustrates the general workflow for the experimental determination of the boiling point and density of a liquid chemical sample like **6-Ethyl-3-decanol**.

Caption: Experimental workflow for determining the boiling point and density.

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